

Health and safety considerations for ethylene carbonate in the lab

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Compound of Interest

Compound Name: Ethylene carbonate

Cat. No.: B133899

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An In-depth Technical Guide to the Health and Safety of **Ethylene Carbonate** in the Laboratory
For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling and use of **ethylene carbonate** in a laboratory setting. It is intended for professionals in research, science, and drug development to ensure safe laboratory practices.

Chemical and Physical Properties

Ethylene carbonate is a colorless, odorless, crystalline solid at room temperature.^[1] It is classified as a cyclic carbonate ester of ethylene glycol and carbonic acid.^[1] Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value	References
Molecular Formula	C ₃ H ₄ O ₃	[1][2]
Molecular Weight	88.06 g/mol	[1][2]
Appearance	Colorless to white crystalline solid	[1][3][4]
Odor	Odorless	[3]
Melting Point	34-38 °C (93-100 °F)	[1][3][5]
Boiling Point	243-249 °C (469-480 °F)	[6][3][5]
Flash Point	143-160 °C (289-320 °F)	[6][3][4]
Autoignition Temperature	465 °C (869 °F)	
Density	1.321 g/cm ³ at 25 °C	[2][3]
Vapor Pressure	<1 hPa at 20 °C	[2]
Solubility	Soluble in water, alcohol, ethyl acetate, benzene, and chloroform. Insoluble in gasoline and turpentine oil.	[3][4][7]
pH	5.5 - 7.0 (in aqueous solution)	[2][6]

Health and Safety Hazards

Ethylene carbonate is classified as hazardous. The primary hazards are skin and eye irritation, and it may be harmful if swallowed.[2][8][9] Prolonged or repeated exposure may cause damage to organs, specifically the kidneys.[2][10][11]

GHS Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Skin corrosion/irritation	2	H315: Causes skin irritation
Specific target organ toxicity — repeated exposure	2	H373: May cause damage to organs (kidney) through prolonged or repeated exposure

Source:[2][8][10][11][12]

Toxicological Data

Route of Exposure	Species	Value
Oral LD50	Rat	10 g/kg
Dermal LD50	Rabbit	>3 g/kg

Source:[13][14]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **ethylene carbonate**.

Handling

- Ventilation: Use in a well-ventilated area.[10][12] Local exhaust ventilation is recommended where dust or vapors may be generated.[6]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[6][8][10][15]

- Hand Protection: Wear impervious gloves (e.g., nitrile rubber, minimum thickness 0.11 mm).[6][15]
- Body Protection: Wear a lab coat and closed-toe shoes.[6][10] A complete suit protecting against chemicals may be necessary depending on the scale of work.[6]
- Hygiene: Wash hands thoroughly after handling.[8][9] Do not eat, drink, or smoke in the laboratory.[8][9] Contaminated clothing should be removed and washed before reuse.[8]

Storage

- Conditions: Store in a cool, dry, well-ventilated place away from direct sunlight and sources of ignition.[6][8][10] Keep containers tightly closed.[6][8]
- Incompatibilities: Avoid contact with strong oxidizing agents, acids, bases, and reducing agents.[4][10]

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure	References
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.	[2] [6] [8] [9]
Skin Contact	Immediately remove contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.	[2] [6] [8] [9]
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.	[2] [6] [8] [9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.	[2] [6] [8] [9]

Accidental Release Measures

- Personal Precautions: Wear appropriate PPE.[\[6\]](#)[\[8\]](#) Keep unnecessary personnel away.[\[8\]](#) Ensure adequate ventilation.[\[6\]](#) Avoid dust formation.[\[6\]](#)
- Environmental Precautions: Prevent spills from entering drains or waterways.[\[2\]](#)[\[8\]](#)
- Containment and Cleanup: For small spills, sweep up the solid material and place it in a suitable container for disposal.[\[6\]](#)[\[8\]](#) For liquid spills (if melted), absorb with an inert material and place in a container for disposal.[\[10\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][6]
- Specific Hazards: Fire may produce irritating, corrosive, and/or toxic gases, including carbon oxides.[2][6][8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6][8]

Disposal Considerations

Dispose of **ethylene carbonate** and contaminated materials in accordance with local, state, and federal regulations.[8][10] Do not dispose of down the drain.[6]

Experimental Protocols

Protocol for Safe Handling and Dispensing of Solid Ethylene Carbonate

- Preparation:
 - Ensure a chemical fume hood is available and functioning correctly.
 - Gather all necessary PPE: safety goggles, nitrile gloves, lab coat, and closed-toe shoes.
 - Prepare a clean, dry, and designated workspace within the fume hood.
 - Have spill cleanup materials readily available.
- Dispensing:
 - Place the container of **ethylene carbonate** in the fume hood.
 - Carefully open the container, avoiding the generation of dust.
 - Use a clean, dry spatula or scoop to transfer the desired amount of solid **ethylene carbonate** to a tared weighing vessel.
 - Close the primary container tightly immediately after dispensing.

- Cleanup:
 - Clean any residual solid from the work surface with a dry wipe.
 - Dispose of all contaminated materials (gloves, wipes, etc.) in a designated hazardous waste container.
 - Wash hands thoroughly after the procedure.

Protocol for Purification by Crystallization (Conceptual Laboratory Scale)

This protocol is a conceptual adaptation of industrial crystallization methods for laboratory use.

- Dissolution:
 - In a fume hood, gently heat a suitable solvent (e.g., a mixture of **ethylene carbonate** with a small amount of a less polar solvent in which impurities are more soluble) to a temperature just sufficient to dissolve the crude **ethylene carbonate**. The melting point of **ethylene carbonate** is 34-38 °C, so a water bath can be used for controlled heating.
- Cooling and Crystallization:
 - Slowly cool the solution in an ice bath with gentle stirring to induce crystallization. The goal is to form well-defined crystals, as rapid cooling can trap impurities.
- Isolation:
 - Isolate the purified crystals by vacuum filtration using a Büchner funnel.
 - Wash the crystals with a small amount of cold, fresh solvent to remove any remaining impurities.
- Drying:
 - Dry the purified crystals under a vacuum to remove any residual solvent.
- Purity Assessment:

- Determine the purity of the recrystallized **ethylene carbonate** using an appropriate analytical method, such as Gas Chromatography (GC) or Differential Scanning Calorimetry (DSC).

Visualizations

Experimental Workflow for Safe Handling

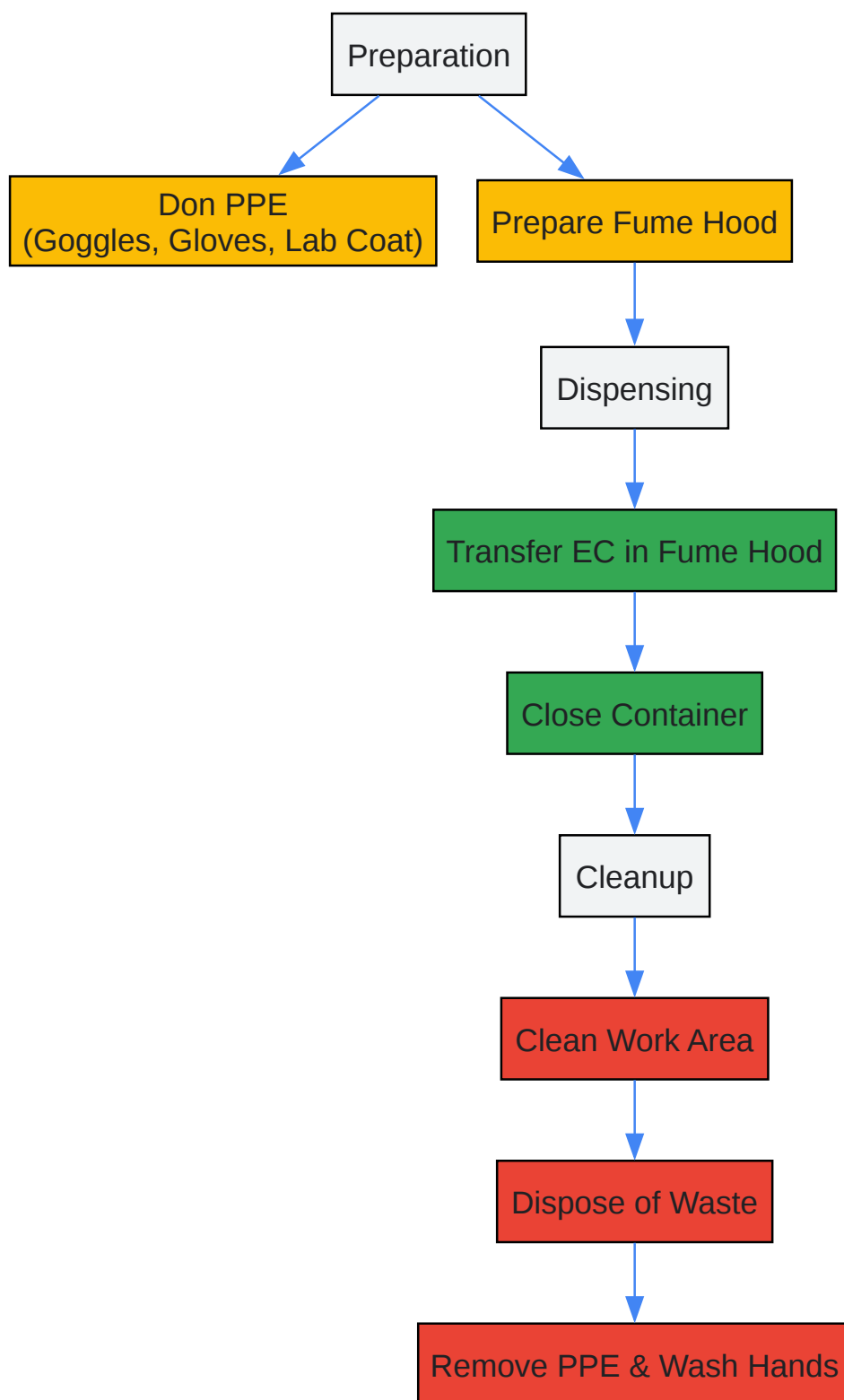


Figure 1: Workflow for Safe Handling of Ethylene Carbonate

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Figure 1: Workflow for Safe Handling of **Ethylene Carbonate**

Logical Flow for Emergency Spill Response

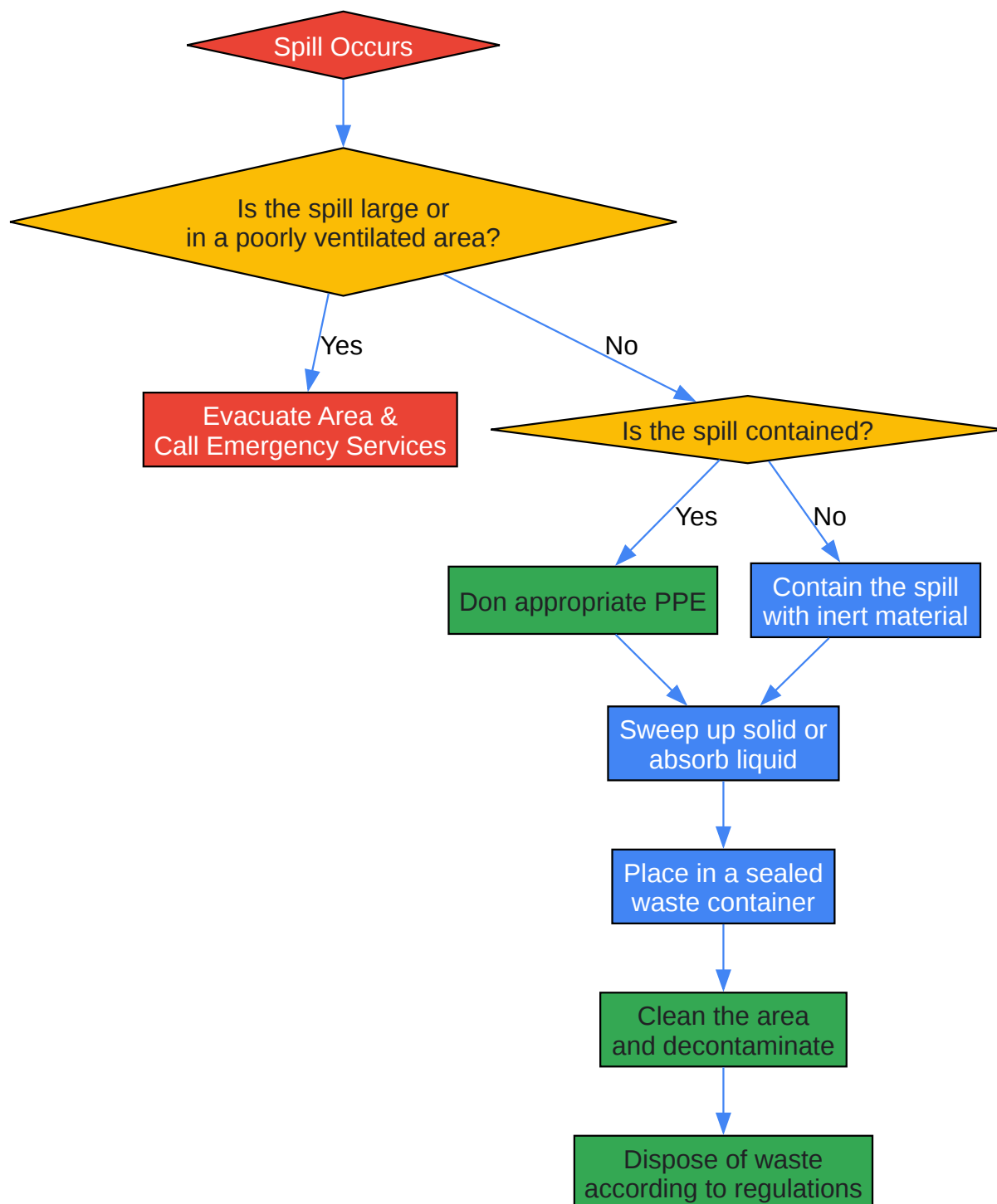


Figure 2: Logical Flow for Ethylene Carbonate Spill Response

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Figure 2: Logical Flow for **Ethylene Carbonate** Spill Response

General Cellular Response to Chemical Irritants

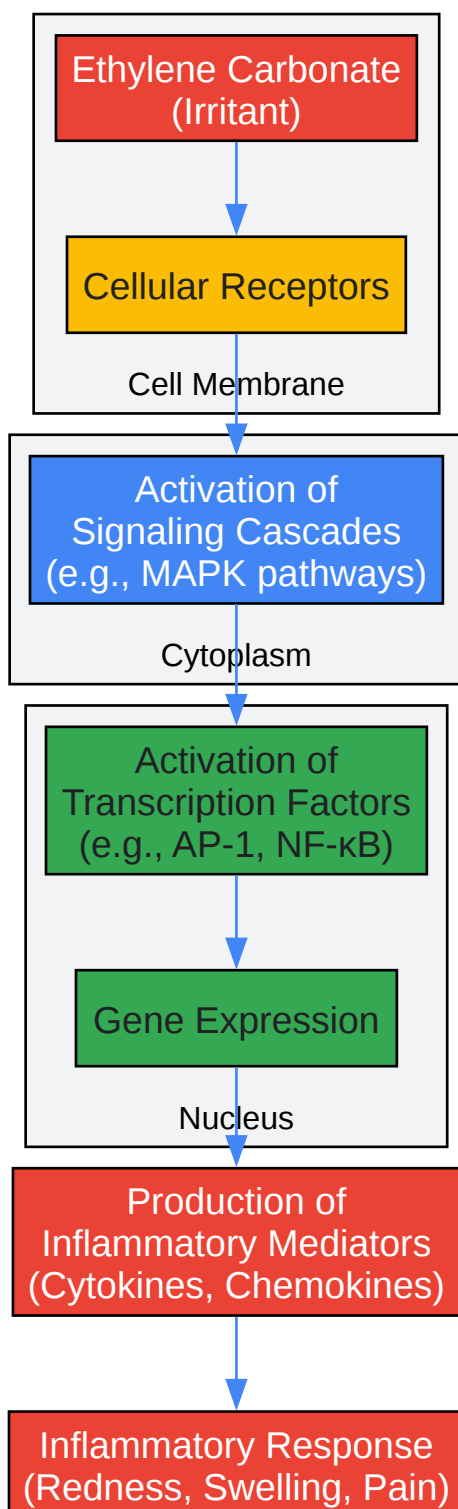


Figure 3: General Cellular Response to Chemical Irritants

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Figure 3: General Cellular Response to Chemical Irritants

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